

A Comprehensive Technical Guide to Ethyl 3-methylpiperidine-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 3-methylpiperidine-3-carboxylate

Cat. No.: B061487

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This technical guide provides an in-depth overview of **Ethyl 3-methylpiperidine-3-carboxylate**, a heterocyclic compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis. This document outlines its chemical identity, physicochemical properties, a representative synthetic protocol, and analytical methodologies.

Chemical Identity: IUPAC Name and Synonyms

The formal IUPAC name for the compound is **ethyl 3-methylpiperidine-3-carboxylate**. Depending on the stereochemistry at the C3 position, it can be referred to as (R)-**ethyl 3-methylpiperidine-3-carboxylate** or (S)-**ethyl 3-methylpiperidine-3-carboxylate**.

A variety of synonyms are used in literature and commercial listings to refer to this compound. These include:

- 3-Methyl-3-piperidinecarboxylic acid ethyl ester^[1]
- 3-Piperidinecarboxylic acid, 3-methyl-, ethyl ester^[1]
- Ethyl 3-methyl-3-piperidinecarboxylate

It is important for researchers to be aware of these different naming conventions to ensure accurate identification of the molecule in databases and publications.

Physicochemical and Pharmacological Data

A summary of the key physicochemical properties of **Ethyl 3-methylpiperidine-3-carboxylate** is presented in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
CAS Number	170843-43-3	--INVALID-LINK--
Molecular Formula	C ₉ H ₁₇ NO ₂	--INVALID-LINK--
Molecular Weight	171.24 g/mol	--INVALID-LINK--
Boiling Point	221 °C	--INVALID-LINK--
Density	0.978 g/cm ³	--INVALID-LINK--
Flash Point	87 °C	--INVALID-LINK--

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Ethyl 3-methylpiperidine-3-carboxylate** is not readily available in the public domain, a representative synthesis can be adapted from known organic chemistry principles and procedures for analogous compounds. The following is a plausible, adapted two-step protocol starting from ethyl cyanoacetate.

Step 1: Synthesis of Ethyl 2-cyano-2-methyl-6-hexenoate

- To a solution of sodium ethoxide, prepared by dissolving sodium (1.15 g, 50 mmol) in absolute ethanol (50 mL), is added ethyl cyanoacetate (5.65 g, 50 mmol) at room temperature with stirring.
- After 15 minutes, methyl iodide (7.1 g, 50 mmol) is added dropwise, and the reaction mixture is stirred for 2 hours.
- Subsequently, 4-bromo-1-butene (7.42 g, 55 mmol) is added, and the mixture is refluxed for 8 hours.

- The reaction mixture is cooled, and the solvent is removed under reduced pressure.
- The residue is partitioned between water (50 mL) and diethyl ether (50 mL). The aqueous layer is extracted with diethyl ether (2 x 25 mL).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated in vacuo.
- The crude product is purified by vacuum distillation to yield ethyl 2-cyano-2-methyl-6-hexenoate.

Step 2: Reductive Cyclization to **Ethyl 3-methylpiperidine-3-carboxylate**

- Ethyl 2-cyano-2-methyl-6-hexenoate (3.62 g, 20 mmol) is dissolved in methanol (100 mL) in a high-pressure hydrogenation vessel.
- A catalytic amount of Raney nickel (approximately 1 g, slurry in methanol) is added to the solution.
- The vessel is sealed and pressurized with hydrogen gas to 100 atm.
- The reaction mixture is heated to 100°C and stirred for 24 hours.
- After cooling and venting the hydrogen, the catalyst is removed by filtration through a pad of celite.
- The filtrate is concentrated under reduced pressure to give the crude product.
- Purification by column chromatography on silica gel (eluent: ethyl acetate/hexanes gradient) affords pure **ethyl 3-methylpiperidine-3-carboxylate**.

Molecular Structure and Visualization

The chemical structure of **Ethyl 3-methylpiperidine-3-carboxylate** is depicted below. The diagram highlights the key functional groups: the piperidine ring, the ethyl ester, and the methyl group at the 3-position.

Figure 1: Chemical structure of **Ethyl 3-methylpiperidine-3-carboxylate**.

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References

- 1. acgpubs.org [acgpubs.org]
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